

# 17-Hydroxyneomatrine: A Technical Overview of a Novel Matrine Alkaloid

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## Compound of Interest

Compound Name: 17-Hydroxyneomatrine

Cat. No.: B12379541

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## Abstract

**17-Hydroxyneomatrine** is a novel alkaloid compound belonging to the matrine family, naturally occurring compounds found in plants of the Sophora genus. This technical guide provides a comprehensive overview of the current, albeit limited, publicly available information regarding the discovery, origin, and biological activities of **17-Hydroxyneomatrine**. Due to the nascent stage of research on this specific compound, this document summarizes foundational knowledge and highlights the significant gaps in the scientific literature, particularly concerning detailed experimental data and mechanistic pathways.

## Discovery and Origin

**17-Hydroxyneomatrine** is a naturally derived compound extracted from the medicinal plant *Sophora flavescens*.<sup>[1][2][3]</sup> This plant has a long history in traditional Chinese medicine, and its roots are known to be a rich source of various quinolizidine alkaloids, including matrine and oxymatrine. While the broader class of matrine alkaloids has been extensively studied, **17-Hydroxyneomatrine** has only recently been identified as a distinct chemical entity. Commercial chemical suppliers have begun to list the compound, indicating its availability for research purposes.

Table 1: Chemical and Physical Properties of **17-Hydroxyneomatrine**

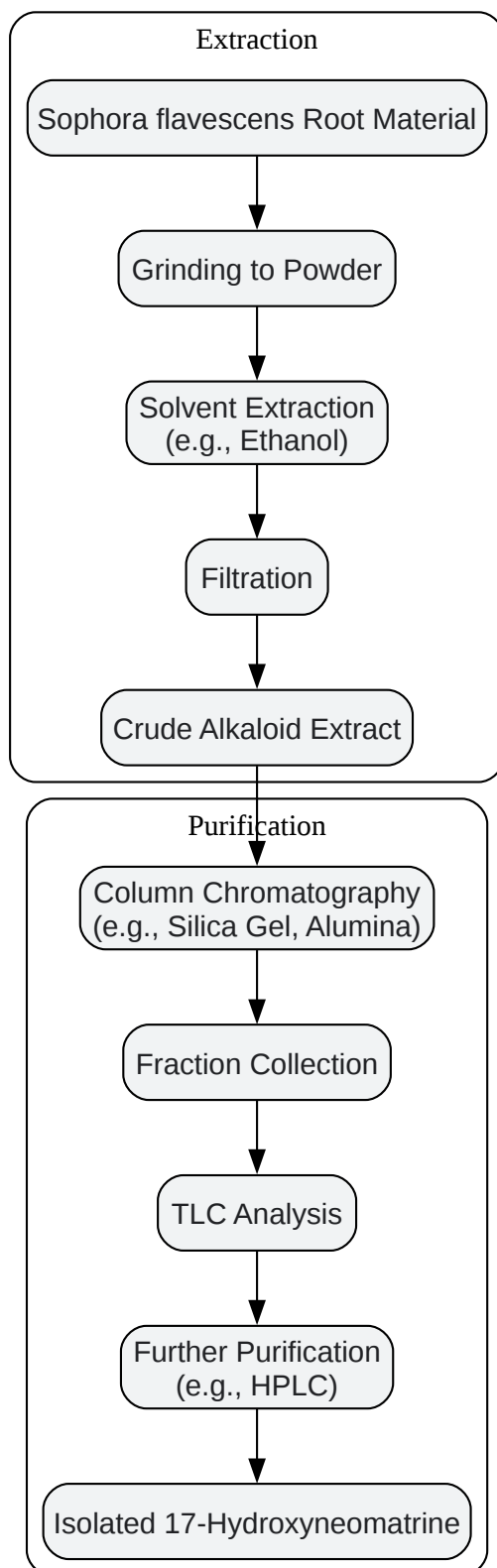
Property	Value	Source
CAS Number	2306139-04-6	BOC Sciences, MedChemExpress
Molecular Formula	C15H24N2O2	BOC Sciences, MedChemExpress
Molecular Weight	264.36 g/mol	MedChemExpress
Natural Source	Sophora flavescens	MedChemExpress, CymitQuimica

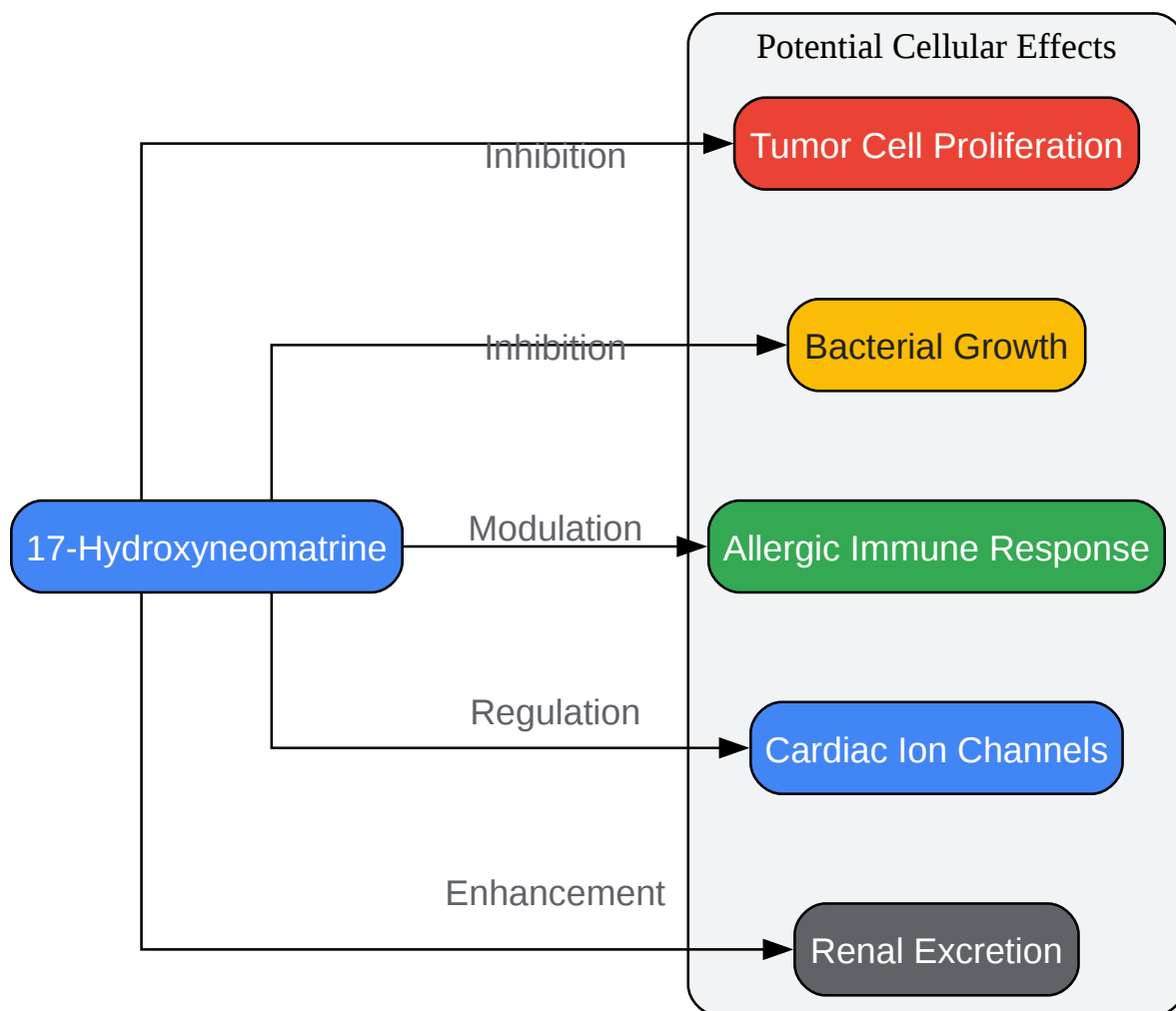
## Experimental Protocols

A thorough review of the current scientific literature reveals a significant lack of detailed, peer-reviewed experimental protocols for the isolation, purification, and characterization of **17-Hydroxyneomatrine**. While general methods for the extraction of alkaloids from *Sophora flavescens* are well-documented, specific parameters optimized for **17-Hydroxyneomatrine** have not been published.

### General Alkaloid Extraction from *Sophora flavescens* (Illustrative)

The following is a generalized workflow for the extraction of alkaloids from *Sophora flavescens*, which may serve as a foundational methodology for the isolation of **17-Hydroxyneomatrine**.





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## References

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